

# (S)-1-Bromo-2-methylbutane molecular weight

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## Compound of Interest

Compound Name: (S)-1-Bromo-2-methylbutane

Cat. No.: B1277395

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## An In-depth Technical Guide on the Molecular Weight of (S)-1-Bromo-2-methylbutane

This guide provides a detailed analysis of the molecular weight of **(S)-1-Bromo-2-methylbutane**, a chiral organobromine compound relevant in synthetic organic chemistry. The content is tailored for researchers, scientists, and professionals in drug development.

## Molecular Identity

**(S)-1-Bromo-2-methylbutane** is the S-enantiomer of 1-bromo-2-methylbutane. It is also known by other names, including (S)-(+)-1-Bromo-2-methylbutane and (S)-(+)-2-Methylbutyl bromide<sup>[1][2][3]</sup>.

## Molecular Formula and Weight

The molecular formula for **(S)-1-Bromo-2-methylbutane** is  $C_5H_{11}Br$ <sup>[1][4]</sup>. Its molecular weight is a key physical constant, essential for stoichiometric calculations in chemical reactions and for material characterization. The accepted molecular weight is approximately 151.04 g/mol <sup>[2][4]</sup>.

## Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of each atom present in the molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements: Carbon (C), Hydrogen (H), and Bromine (Br).

The standard atomic weight for some elements is expressed as an interval to reflect the natural variation in isotopic abundance. For practical calculations, a conventional value is often used.

Element	Symbol	Quantity	Standard Atomic Weight (Interval)	Conventional Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	5	[12.0096, 12.0116][5]	12.011	60.055
Hydrogen	H	11	[1.00784, 1.00811][6][7]	1.008	11.088
Bromine	Br	1	[79.901, 79.907][8][9][10]	79.904	79.904
Total			151.047		

The calculated molecular weight of 151.047 g/mol is consistent with the widely cited value of 151.04 g/mol [3].

## Inapplicability of Experimental Protocols and Pathway Visualization

The determination of a compound's molecular weight is a fundamental calculation based on established atomic weights, which are determined through extensive experimental measurements and standardized by organizations such as the International Union of Pure and Applied Chemistry (IUPAC). Therefore, a detailed experimental protocol for determining the molecular weight of a single, known compound like **(S)-1-Bromo-2-methylbutane** is not applicable in this context. The value is derived from the defined atomic weights of its constituent elements.

Similarly, the request for diagrams of signaling pathways or experimental workflows using Graphviz is not relevant to the topic of molecular weight. Such visualizations are appropriate for illustrating complex biological processes, chemical synthesis routes, or analytical procedures, none of which are involved in the straightforward calculation of a molecule's weight.

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- To cite this document: BenchChem. [(S)-1-Bromo-2-methylbutane molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277395#s-1-bromo-2-methylbutane-molecular-weight]

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